

# An In-depth Technical Examination of 2,6-Dibromo-4-methoxypyridine

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## Compound of Interest

Compound Name: 2,6-Dibromo-4-methoxypyridine

Cat. No.: B039753

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This document provides a concise technical overview of **2,6-Dibromo-4-methoxypyridine**, a compound of interest in pharmaceutical and agrochemical research. The focus is on its fundamental chemical properties, specifically its molecular formula and weight.

## Core Molecular Data

The essential molecular details of **2,6-Dibromo-4-methoxypyridine** are summarized in the table below. This information is critical for stoichiometric calculations in synthesis and for analytical characterization.

Parameter	Value
Chemical Formula	C <sub>6</sub> H <sub>5</sub> Br <sub>2</sub> NO <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	266.92 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocols

The determination of the molecular formula and weight of a compound like **2,6-Dibromo-4-methoxypyridine** typically involves the following standard analytical techniques:

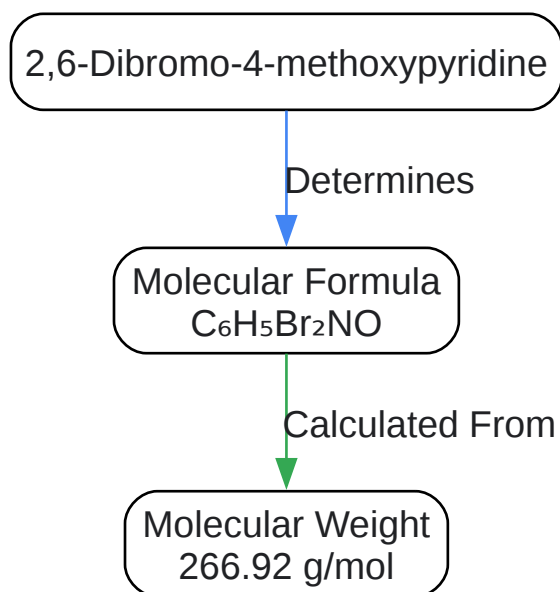
- Mass Spectrometry (MS): This is the primary technique for determining the molecular weight of a compound. High-resolution mass spectrometry (HRMS) can provide a highly accurate

mass measurement, which can be used to deduce the elemental composition and thus the molecular formula.

- **Elemental Analysis:** This method determines the percentage composition of the individual elements (carbon, hydrogen, nitrogen, etc.) in the compound. The results are used to calculate the empirical formula, which can then be compared with the molecular formula derived from mass spectrometry.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are used to elucidate the structure of the molecule. By analyzing the chemical shifts, integration, and coupling patterns of the signals, the connectivity of the atoms can be determined, confirming the proposed structure and, by extension, the molecular formula.

## Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (formula), and its mass (molecular weight) is a fundamental concept in chemistry. The following diagram illustrates this logical flow.



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Caption: Logical flow from compound name to molecular formula and weight.

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## References

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